

3-(Bromoacetyl)pyridine hydrobromide molecular weight and formula

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Compound of Interest

Compound Name: 3-(Bromoacetyl)pyridine
hydrobromide

Cat. No.: B015425

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Molecular Profile

3-(Bromoacetyl)pyridine hydrobromide is a hydrobromide salt form of 3-(bromoacetyl)pyridine.[1] It is utilized as a versatile building block in the synthesis of various biologically active molecules, particularly in pharmaceutical and chemical research.[1]

A summary of its fundamental molecular data is presented below.

Property	Value
Molecular Formula	C ₇ H ₇ Br ₂ NO[2]
Alternate Linear Formula	C ₇ H ₆ BrNO · HBr[1][3]
Molecular Weight	280.94 g/mol [2][3]
CAS Number	17694-68-7[3]
Appearance	White to off-white crystalline powder[1][2]
Melting Point	192-197 °C[3]

```
// Main compound node compound [label="3-(Bromoacetyl)pyridine  
hydrobromide\nC7H7Br2NO\nMW: 280.94", shape=rectangle, style="filled,rounded",  
fillcolor="#F1F3F4", fontcolor="#202124", width=4.5];
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```
// Component nodes pyridine_moiety [label="3-(Bromoacetyl)pyridine\nC7H6BrNO",  
shape=rectangle, fillcolor="#4285F4", fontcolor="#FFFFFF"]; hbr_moiety  
[label="Hydrobromide\nHBr", shape=rectangle, fillcolor="#EA4335", fontcolor="#FFFFFF"];  
  
// Relationship edges compound -> pyridine_moiety [label="composed of", color="#5F6368"];  
compound -> hbr_moiety [label="composed of", color="#5F6368"]; }
```

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References

- 1. chemimpex.com [chemimpex.com]
- 2. bocsci.com [bocsci.com]
- 3. 3-(Bromoacetyl)pyridine 95 17694-68-7 [sigmaaldrich.com]
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